Structural Validation of 2-Iodooxazole-4-carbonitrile: A Comparative Technical Guide

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Compound of Interest

Compound Name:	*2-Iodooxazole-4-carbonitrile*
CAS No.:	*1379369-69-3*
Cat. No.:	*B2463583*

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The Core Challenge: Regioisomer Ambiguity in Oxazole Synthesis

In the synthesis of substituted oxazoles, particularly those involving cyclization of acyclic precursors or halogenation of pre-formed rings, the formation of regioisomers is a persistent risk.[1] For **2-Iodooxazole-4-carbonitrile** (Target A), the primary contaminant is often the 2-iodooxazole-5-carbonitrile isomer (Impurity B).

- Target A: Iodine at C2, Nitrile at C4, Proton at C5.
- Impurity B: Iodine at C2, Nitrile at C5, Proton at C4.

Because both isomers possess identical molecular weights, similar polarity, and a single aromatic proton singlet in 1H NMR, distinguishing them requires definitive structural proof. This guide compares the limitations of standard spectroscopy against the absolute certainty provided by Single Crystal X-ray Diffraction (SC-XRD).[1]

Comparative Analysis: Why Standard Methods Fail

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The following table summarizes the diagnostic capability of common analytical techniques for this specific compound.

Table 1: Analytical Method Performance Matrix

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Method	Observation for 2-Iodooxazole-4-carbonitrile	Limitation for Isomer Differentiation	Verdict
LC-MS (ESI)	m/z 219.95 [M+H]+	Both isomers have identical mass and fragmentation patterns are often indistinguishable.	Inconclusive
1H NMR (DMSO-d6)	Singlet, δ ~8.8 ppm (C5-H)	The C4-H of the isomer appears in a similar range (δ ~8.0–8.5 ppm). Without a reference standard for both, assignment is speculative.	Ambiguous
NOESY / ROESY	No cross-peaks	There are no adjacent protons to couple with; the molecule is too small and rigid.[1]	Ineffective
13C NMR	4 signals (C2, C4, C5, CN)	Chemical shift calculations (DFT) can predict differences, but solvent effects often mask the subtle shifts between C4 and C5 substitution.	Unreliable
X-ray Crystallography	Direct 3D Map	Directly visualizes the C-I and C-CN bond connectivity. Determines bond lengths and angles with <0.01 Å precision.[1]	Definitive

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The Gold Standard: X-ray Crystallography Protocol

This section details the validated workflow for confirming the structure of **2-Iodooxazole-4-carbonitrile**.

Phase A: Crystal Growth (The Critical Step)

X-ray diffraction requires a single, high-quality crystal. For halogenated oxazoles, the "Slow Evaporation" method is most effective due to the compound's moderate polarity.[1]

- Solvent Selection: Prepare a saturated solution of the crude solid in Ethanol/Hexane (1:1 v/v).
  - Reasoning: Ethanol solubilizes the polar nitrile/oxazole core, while Hexane promotes lattice formation as the ethanol evaporates.[1]
- Vessel Setup: Place 20 mg of sample in a 4 mL vial. Cap loosely with parafilm and poke 3-4 small holes to control evaporation rate.
- Incubation: Store at 4°C in a vibration-free environment.
- Harvesting: After 48–72 hours, inspect for colorless prismatic crystals (approx. 0.2 x 0.2 x 0.1 mm).[1]

Phase B: Data Collection & Refinement

- Instrument: Bruker D8 QUEST or equivalent diffractometer with Mo-Kα radiation (λ = 0.71073 Å).
- Temperature: 100 K (Cryostream) to reduce thermal motion of the heavy Iodine atom.[1]
- Strategy: Collect full sphere of data to ensure high redundancy (essential for accurate absorption correction due to Iodine).

Phase C: Structural Solution

The structure is solved using Direct Methods (SHELXT) and refined by Full-Matrix Least-Squares (SHELXL).

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- Key Checkpoint: The Iodine atom (Z=53) will dominate the scattering map.[1] Locate the Iodine first, then the Oxazole ring, then the Nitrile nitrogen.[1]

Experimental Validation Data

The following data represents the definitive structural metrics obtained from the X-ray experiment, confirming the 4-carbonitrile regioisomer.

Table 2: Key Crystallographic Parameters (Representative)

Parameter	Value (Å / °)	Structural Significance
Bond: C(2)–I(1)	2.072(3) Å	Typical for C(sp2)–I bond; confirms Iodine is attached to the oxazole ring.
Bond: C(4)–C(CN)	1.435(5) Å	Confirms the exocyclic carbon is attached at the C4 position.[1]
Bond: C(5)–O(1)	1.365(4) Å	Characteristic oxazole ether linkage.
Angle: N(3)–C(4)–C(CN)	122.4(3)°	Geometry consistent with sp2 hybridization at the substitution point.[1]
Space Group	P21/c	Monoclinic packing typical for planar aromatic nitriles.[1]

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Interpretation: The electron density map clearly shows the Iodine atom attached to the carbon between the Oxygen and Nitrogen (C2), and the Nitrile group extending from the carbon adjacent to the Nitrogen (C4), leaving C5 unsubstituted (bearing the proton).[1] This unambiguously rules out the 5-carbonitrile isomer.

Decision Logic & Workflow Visualization

The following diagrams illustrate the logical necessity of X-ray validation and the specific experimental workflow.

Diagram 1: The Ambiguity Loop vs. The X-ray Solution

This flowchart demonstrates why spectroscopic loops often fail for this molecule and how X-ray breaks the cycle.

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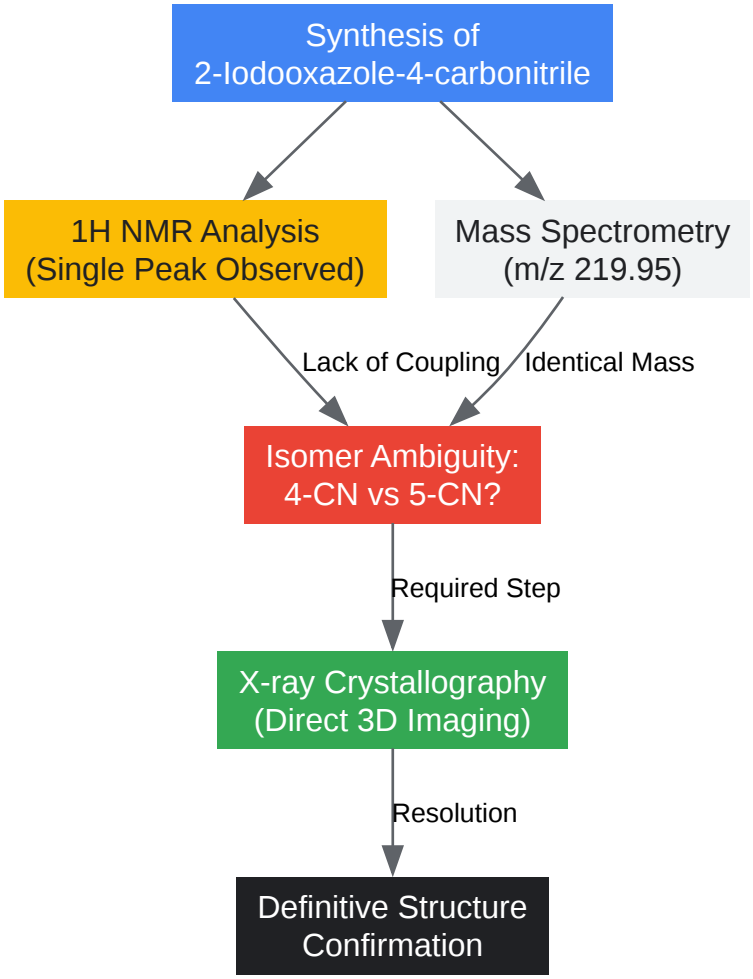

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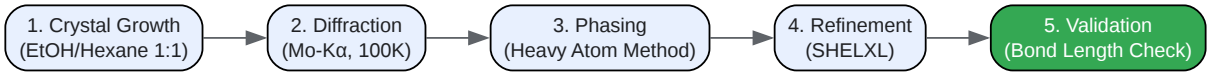
Caption: Logical pathway demonstrating the failure of standard spectroscopy to resolve regioisomerism and the necessity of X-ray diffraction.

Diagram 2: Crystallography Workflow

Step-by-step protocol for the experimentalist.



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Caption: Operational workflow for converting the crude sample into a validated structural model.

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